

Essential Safety and Operational Guide for Handling Sodium Tellurite

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Compound of Interest

Compound Name: Sodium tellurite

CAS No.: 10102-20-2

Cat. No.: B032489

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This guide provides immediate, essential safety and logistical information for the handling and disposal of **sodium tellurite** in a laboratory setting. Adherence to these procedures is critical to ensure the safety of researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **sodium tellurite** to prevent exposure. The following table summarizes the required equipment.

PPE Category	Equipment Specification
Eye/Face Protection	Chemical safety goggles are required. A face shield should be worn in conjunction with goggles when there is a risk of splashing or dust generation.[1][2]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) must be worn.[3] A complete protective suit is necessary to prevent skin contact.[2] Contaminated work clothing should be removed promptly and laundered by trained personnel.[1]
Respiratory Protection	A NIOSH-approved particulate respirator (e.g., N95 or better) should be used where dust formation is possible.[4] For potential exposures exceeding 0.1 mg/m ³ , a supplied-air respirator with a full facepiece is required.[1]

Occupational Exposure Limits

Airborne exposure to tellurium compounds, including **sodium tellurite**, must be maintained below established limits.

Organization	Exposure Limit (Time-Weighted Average)
OSHA (PEL)	0.1 mg/m ³ over an 8-hour workshift
NIOSH (REL)	0.1 mg/m ³ over a 10-hour workshift
ACGIH (TLV)	0.1 mg/m ³ over an 8-hour workshift

Note: An exposure of 25 mg/m³ (as Tellurium) is considered immediately dangerous to life and health.[1]

Operational Procedures

Handling and Storage

- Training: All personnel must be trained on the hazards and proper handling procedures for **sodium tellurite** before use.[1]
- Ventilation: Always handle **sodium tellurite** in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure.[1][2]
- Avoiding Contamination: Do not eat, drink, or smoke in areas where **sodium tellurite** is handled.[1] Wash hands thoroughly after handling and before breaks.[2] Avoid the formation of dust and aerosols.[2]
- Storage: Store **sodium tellurite** in a cool, dry, well-ventilated area in tightly closed containers.[1][2] Keep it segregated from incompatible materials such as strong acids, oxidizing agents, and moisture.[1][3][5]

First Aid Measures

Immediate response is crucial in the event of an exposure.

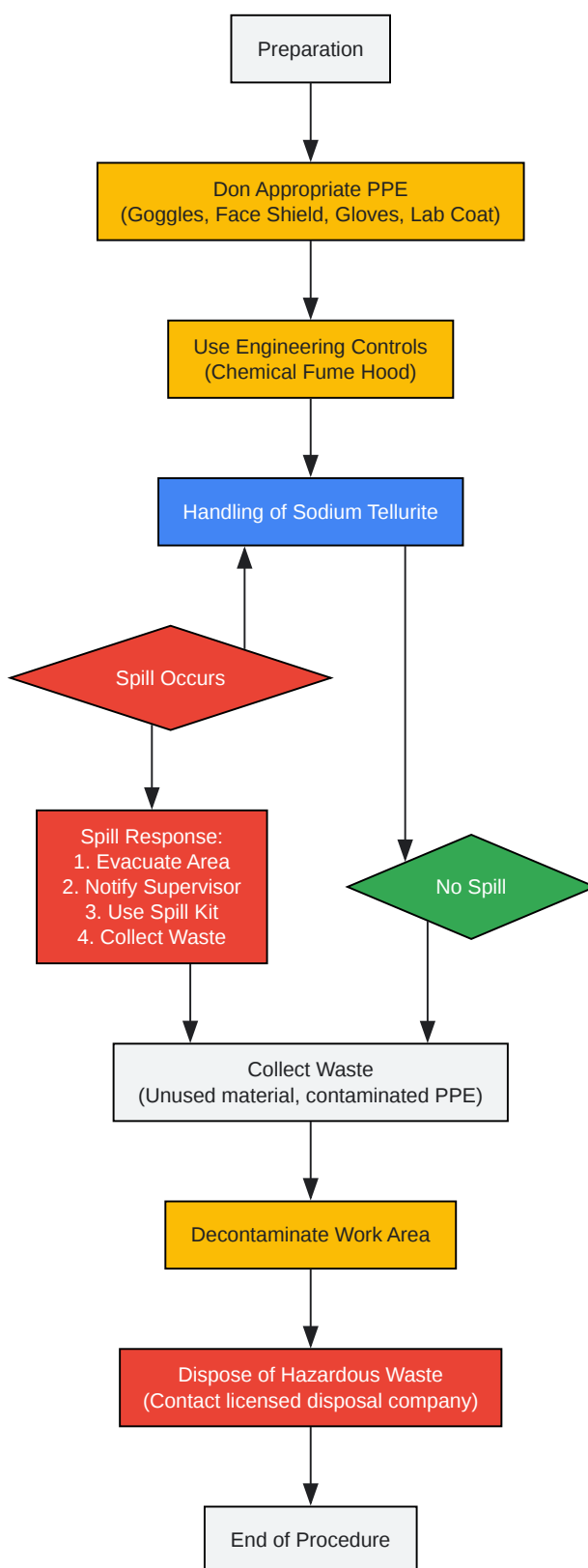
Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[1][6]
Skin Contact	Remove contaminated clothing immediately. Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes.[1][2] Seek medical attention.
Eye Contact	Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[2][6]

Disposal Plan

Sodium tellurite and its containers must be disposed of as hazardous waste in accordance with all federal, state, and local regulations.^{[1][5]}

- **Waste Collection:** Collect all **sodium tellurite** waste, including contaminated PPE and cleaning materials, in a designated, properly labeled, and sealed container.
- **Disposal Method:** Contact a licensed chemical waste disposal company for treatment and disposal.^{[2][7]} Approved disposal methods may include controlled incineration with flue gas scrubbing or chemical treatment.^[7] Do not discharge **sodium tellurite** waste into sewers or the environment.^[7]
- **Container Decontamination:** Empty containers should be triple-rinsed with a suitable solvent before recycling or reconditioning. The rinsate should be collected and disposed of as hazardous waste.^[7]

Experimental Workflow for Handling Sodium Tellurite



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Caption: Workflow for the safe handling and disposal of **sodium tellurite**.

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